

Ac-DEVD-CHO: Application Notes and Protocols for Effective Caspase-3 Inhibition

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Compound of Interest

Compound Name: Ac-DEVD-CHO

Cat. No.: B179300

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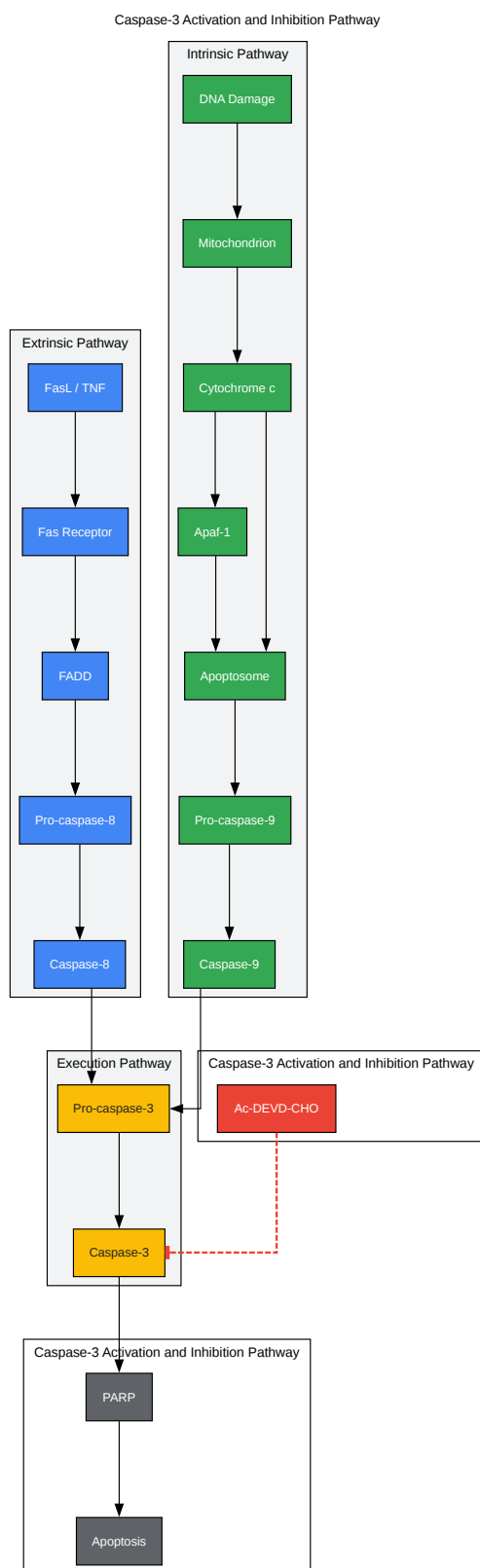
These application notes provide a comprehensive guide to utilizing **Ac-DEVD-CHO**, a potent and reversible tetrapeptide aldehyde inhibitor of caspase-3 and caspase-7. Understanding the optimal treatment duration is critical for achieving effective inhibition in various experimental models. This document outlines recommended protocols, summarizes key quantitative data from published studies, and provides visualizations to aid in experimental design.

Introduction to Ac-DEVD-CHO

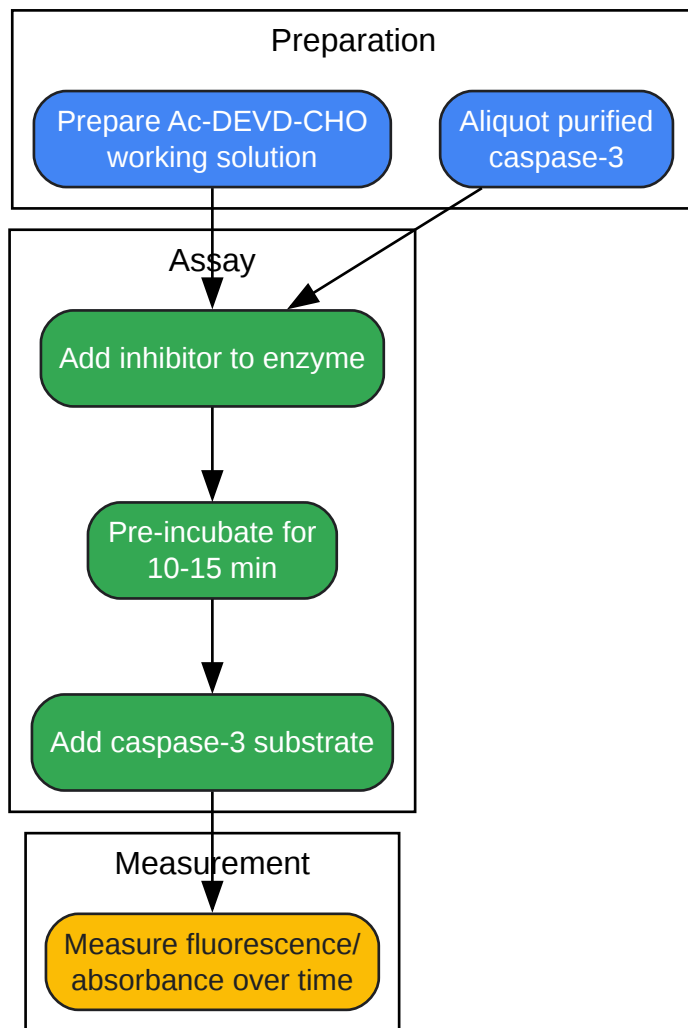
Ac-DEVD-CHO (N-Acetyl-Asp-Glu-Val-Asp-CHO) is a synthetic, cell-permeable peptide inhibitor that mimics the caspase-3 cleavage site in its natural substrate, PARP (Poly (ADP-ribose) polymerase)[1]. Its aldehyde functional group interacts with the active site cysteine of caspase-3, leading to potent and reversible inhibition. With a K_i value of approximately 0.23 nM for caspase-3, it is a highly effective tool for studying the downstream events of caspase-3 activation in apoptosis[2][3]. While highly potent for caspase-3, it's important to note that **Ac-DEVD-CHO** also exhibits inhibitory activity against other caspases, such as caspase-7[3].

Signaling Pathway of Caspase-3 Activation and Inhibition

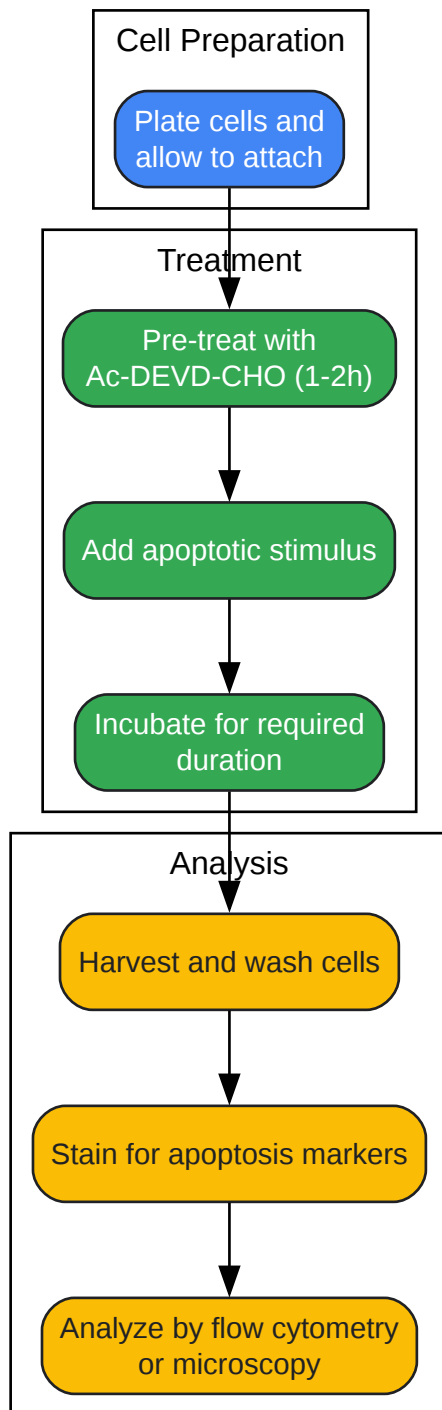
The following diagram illustrates the intrinsic and extrinsic apoptosis pathways leading to the activation of caspase-3, the executioner caspase, and the point of inhibition by **Ac-DEVD-CHO**.



Protocol 1: Cell-Free Caspase-3 Inhibition Workflow



Protocol 2: Cell-Based Apoptosis Inhibition Workflow

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References

- 1. bdbiosciences.com [bdbiosciences.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. stemcell.com [stemcell.com]
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